

An In-depth Technical Guide to 4-Benzylbiphenyl: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Benzylbiphenyl

CAS No.: 613-42-3

Cat. No.: B1265654

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Abstract

4-Benzylbiphenyl is an aromatic hydrocarbon featuring a biphenyl core substituted with a benzyl group. This guide provides a comprehensive technical overview of its core physical and chemical properties, established synthetic methodologies, reactivity profile, and its relevance within the fields of chemical research and drug development. The document is intended for researchers, medicinal chemists, and process development scientists, offering field-proven insights into its handling, characterization, and potential applications. We will delve into the causality behind experimental choices, supported by authoritative references, to ensure a trustworthy and self-validating resource.

Introduction and Molecular Overview

4-Benzylbiphenyl, also known as 1-benzyl-4-phenylbenzene, belongs to the class of polycyclic aromatic hydrocarbons.[1] Its structure consists of a biphenyl moiety, where two phenyl rings are linked by a single bond, and a benzyl group (a phenyl ring attached to a methylene bridge) substituted at the 4-position of one of the biphenyl rings. This structural

arrangement imparts a unique combination of steric and electronic properties, making it a subject of interest in organic synthesis and materials science. The biphenyl scaffold itself is a privileged structure in medicinal chemistry, often utilized as a core pharmacophore or a scaffold to orient other functional groups.[2] Understanding the fundamental properties of derivatives like **4-benzylbiphenyl** is crucial for leveraging their potential in designing novel molecules with specific therapeutic or material functions.

Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of **4-Benzylbiphenyl** define its behavior in various chemical environments and are critical for its handling, purification, and application. These properties are summarized in the table below.

Core Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₆	[1][3]
Molecular Weight	244.3 g/mol	[1]
IUPAC Name	1-benzyl-4-phenylbenzene	[1]
CAS Number	613-42-3	[1][3]
Appearance	White powder/solid	[4]
Odor	Odorless	[4]
Melting Point	83 - 88 °C / 181.4 - 190.4 °F	[4]
Boiling Point	No information available	[4]
Solubility	Insoluble in water. Soluble in common organic solvents.	[4]
Density	1.171 g/cm ³ (predicted)	[5]

Spectroscopic Profile

Spectroscopic data is fundamental for the unambiguous identification and characterization of **4-Benzylbiphenyl**.

- ¹H NMR Spectroscopy: Proton NMR spectra are available for **4-Benzylbiphenyl**, providing information on the arrangement of hydrogen atoms within the molecule.[1]
- ¹³C NMR Spectroscopy: Carbon NMR data complements the proton NMR, revealing the carbon skeleton of the molecule.[1]
- Infrared (IR) Spectroscopy: IR spectra, obtained via techniques like FTIR and ATR, show characteristic absorption bands corresponding to the vibrational modes of the aromatic rings and C-H bonds.[1]
- Mass Spectrometry (MS): GC-MS data confirms the molecular weight of **4-Benzylbiphenyl**, with a molecular ion peak (M⁺) observed at m/z 244.[1]

Synthesis and Reactivity

The synthesis of **4-benzylbiphenyl** can be achieved through several established organic chemistry reactions. The choice of method often depends on the desired scale, purity, and available starting materials.

Synthetic Pathways

A. Friedel-Crafts Benzylation of Biphenyl

A primary method for synthesizing benzylbiphenyl isomers is the Friedel-Crafts alkylation of biphenyl with benzyl chloride.[6] This reaction is typically catalyzed by a Lewis acid or a solid acid catalyst like amorphous silica-alumina.[6] The reaction proceeds via an electrophilic aromatic substitution mechanism where the benzyl carbocation (or a related electrophilic species) attacks the electron-rich biphenyl ring. This method produces a mixture of isomers, including the desired **4-benzylbiphenyl** (para-isomer), along with some dibenzylated byproducts.[6]

Caption: Friedel-Crafts benzylation of biphenyl.

B. Multi-Component Suzuki Coupling Reactions

Modern cross-coupling strategies offer more controlled and efficient routes. A multi-component, one-pot reaction has been developed utilizing Suzuki couplings to afford 4-benzyl-1,1'-

biphenyls.[7] This method involves starting materials like 4-bromoacetophenone, tosylhydrazide, and two different arylboronic acids, demonstrating a sophisticated approach to constructing the target molecule with high efficiency.[7]

Chemical Reactivity and Stability

4-Benzylbiphenyl is a stable compound under normal laboratory conditions.[4]

- **Incompatible Materials:** It is incompatible with strong oxidizing agents.[4] Contact with these substances should be avoided to prevent vigorous reactions.
- **Hazardous Decomposition:** Upon combustion or thermal decomposition, it can release irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[4][8]
- **Hazardous Reactions:** No hazardous polymerization or other dangerous reactions have been reported under normal processing and storage conditions.[4]

Applications in Research and Drug Development

While specific, large-scale applications of **4-benzylbiphenyl** are not widely documented, its structural motifs are highly relevant to drug discovery and medicinal chemistry.

- **Scaffold for Drug Design:** The biphenyl core is a well-established scaffold in drug design. It can act as a bioisosteric replacement for other aromatic systems, helping to modulate properties like potency, solubility, and metabolic stability.[2] The benzyl group provides a lipophilic extension and a point for further functionalization, allowing chemists to explore structure-activity relationships (SAR).
- **Intermediate in Organic Synthesis:** Biphenyl derivatives are key intermediates in the synthesis of various pharmaceuticals, including anti-hypertensive drugs.[9] For instance, 2-Cyano-4'-methylbiphenyl is a crucial intermediate for angiotensin II receptor blockers.[9] By analogy, **4-benzylbiphenyl** can serve as a building block for more complex molecules with potential biological activity.
- **Tool Compound in CNS Research:** The dopamine D4 receptor (D4R) has been a target for treating central nervous system (CNS) diseases. Research in this area has explored piperidine-based ligands, with various benzyl and biphenyl-like moieties attached, as D4R

antagonists.[10] The lipophilic nature of the **4-benzylbiphenyl** structure is relevant to designing compounds that can cross the blood-brain barrier.

Experimental Protocols

Representative Protocol: Suzuki Cross-Coupling

The following is a generalized, representative protocol for a Suzuki cross-coupling reaction to synthesize a biphenyl derivative. This protocol is illustrative and must be adapted and optimized for specific substrates and laboratory conditions based on peer-reviewed literature.

Objective: To couple an aryl halide with an arylboronic acid to form a biphenyl linkage.

Materials:

- Aryl Halide (e.g., 4-bromobenzylbenzene)
- Arylboronic Acid (e.g., Phenylboronic acid)
- Palladium Catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Solvent (e.g., Toluene, Dioxane, Water mixture)
- Inert gas supply (Nitrogen or Argon)
- Standard glassware for reflux and workup

Procedure:

- Setup: Assemble a round-bottom flask with a reflux condenser under an inert atmosphere (N₂ or Ar).
- Reagent Addition: To the flask, add the aryl halide (1.0 mmol), arylboronic acid (1.1-1.5 mmol), base (2.0-3.0 mmol), and the palladium catalyst (1-5 mol%).
- Solvent Addition: Add the degassed solvent system to the flask.

- Reaction: Heat the mixture to reflux (typically 80-110 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product via column chromatography on silica gel to yield the pure biphenyl product.[\[11\]](#)
- Characterization: Confirm the structure and purity of the final compound using NMR, MS, and IR spectroscopy.

Caption: Generalized workflow for Suzuki cross-coupling.

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety when working with **4-Benzylbiphenyl**.

- Handling: Use in a well-ventilated area or under a chemical fume hood.[\[4\]](#) Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves.[\[4\]](#)[\[12\]](#) Avoid forming dust.[\[4\]](#)[\[12\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#) Store away from incompatible materials such as strong oxidizing agents.
- First-Aid Measures:
 - Skin Contact: Wash off immediately with soap and plenty of water.[\[4\]](#)
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[4\]](#)
 - Inhalation: Remove to fresh air.[\[4\]](#)
 - Ingestion: Clean mouth with water and seek medical attention.[\[4\]](#)

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